

imazalil wood preservative treatment protocol

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Compound Focus: Imazalil

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Composition of Imazalil Wood Preservatives

Imazalil is often used in combination with other biocides to create a synergistic effect, enhancing its preservative performance beyond what any single component could achieve [1] [2].

The table below summarizes the key components found in **imazalil**-based wood preservative formulations described in the search results.

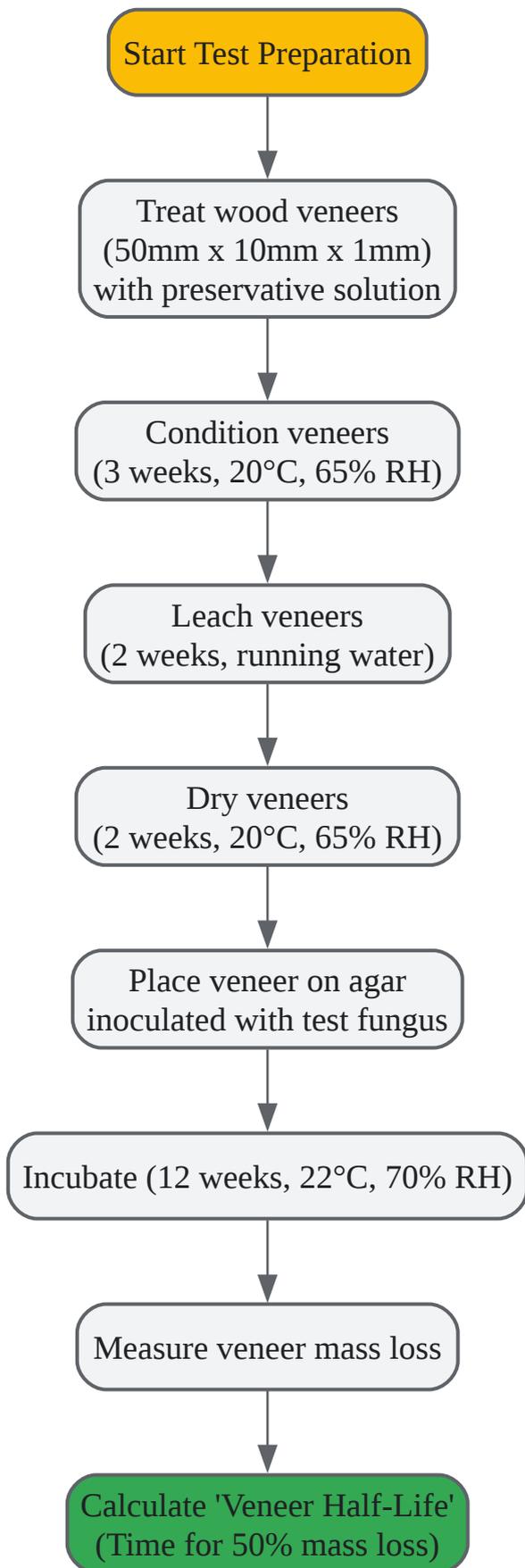
Component Category	Specific Agents	Function & Notes
Primary Active Ingredient	Imazalil (Enilconazole) or Imazalil Sulfate [1]	Primary fungicide; protects against wood-decaying fungi.
Synergistic Co-biocides	Triclosan, Fenarimol, Dichlorophen, Chlorothalonil [1] [2]	Enhances and broadens the fungicidal effect synergistically.
	Propiconazole, Cyproconazole, Tebuconazole [1]	Other azole fungicides used in combination.
	DDAC (Didecyldimethylammonium chloride) [1]	Quaternary ammonium compound with biocidal properties.

Component Category	Specific Agents	Function & Notes
	Pyraclostrobin [1]	Fungicide from a different class (strobilurin).
Carriers & Solvents	Water, White spirit, Toluene, Xylene, Ethanol, Diesel, Kerosene [1]	Liquid carriers for impregnation into wood; can be organic solvents or water-based.
Other Additives	Oils (linseed, rapeseed, castor), Waxes, Emulsifiers, Colloidal Silica [1] [3]	Can aid in dispersion, reduce solvent volatility, or improve performance.

Experimental Efficacy Testing Protocol

While a full-scale industrial process is not detailed, one patent describes a laboratory-scale agar-block bioassay to rapidly evaluate the efficacy of preservative formulations. This method uses small wood veneers to test resistance to fungal decay [1].

The workflow for this testing method can be summarized as follows:



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Key Experimental Details:

- **Test Organisms:** The test typically uses wood-rotting basidiomycete fungi like *Coniophora puteana* (brown rot) and *Coriolus versicolor* (white rot) [1].
- **Data Analysis:** The "veneer half-life" is calculated, which is the estimated time for 50% of the veneer mass to be lost due to fungal decay. This metric is used to compare the efficacy of different formulations and concentrations [1].

Practical Application: Tree Wound Treatment

Beyond timber preservation, a specific practical application involving **imazalil** is found in arboriculture. A study evaluated a wound treatment system to suppress cankers and wood rot in living trees [4].

- **Product Formulation:** The product, "Nectec," consisted of two parts:
 - **Liquid:** Containing 100 g/L of **Imazalil** and 50 g/L of another azole fungicide, Azaconazole.
 - **Paste:** Containing 2% **Imazalil** and 1% Azaconazole [4].
- **Application Protocol:**
 - **Dilution:** The liquid concentrate was diluted at a ratio of 1 part product to 4 parts water.
 - **Application:** The diluted liquid and the paste were applied to **fresh wounds** on trees, such as those from limb cuts or mechanical damage.
 - **Method:** The liquid was applied first, followed by the paste, or the paste was used alone [4].
- **Purpose:** This treatment creates a protective barrier that prevents or delays the invasion of disease-causing and wood-rotting fungi into the tree wound, significantly reducing wood staining and decay compared to untreated wounds [4].

Important Considerations for Development

When developing a treatment protocol based on this information, please note:

- **Synergistic Formulations:** The core invention in the patents is the **synergistic combination** of **imazalil** with specific co-biocides. The efficacy is significantly higher than the sum of their individual effects, which is a key consideration for formulation [1] [2].
- **Regulatory and Safety Status:** **Imazalil** is approved for use in wood preservatives in the EU until 2027 [5]. However, it is classified as a "Forever Chemical" and is under scrutiny for properties including potential endocrine disruption [5]. Its use in agricultural fungicides is highly debated due to these concerns and the risk of fungicide resistance [6].

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